

Personal protective equipment for handling EGFR-IN-1 hydrochloride

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Compound of Interest

Compound Name: EGFR-IN-1 hydrochloride

Cat. No.: B15144342

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Essential Safety and Handling Guide for EGFR-IN-1 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **EGFR-IN-1 hydrochloride** (CAS 1421372-66-8), also known under synonyms such as Mutated EGFR-IN-1 and AZD9291Du Hcl Salt. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Safety Data

While specific quantitative toxicity data such as LD50 values are not readily available for **EGFR-IN-1 hydrochloride**, the available Safety Data Sheets (SDS) indicate several hazard classifications.^[1] It is crucial to handle this compound with the care required for a substance with potential health risks.

Hazard Classification	Description
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.
Specific Target Organ Toxicity	May cause respiratory irritation.

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling **EGFR-IN-1 hydrochloride**.

Equipment	Specification
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or if ventilation is inadequate.
Body Protection	A lab coat or other protective clothing to prevent skin contact.

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust.
- Use in a well-ventilated area, preferably in a chemical fume hood.

- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

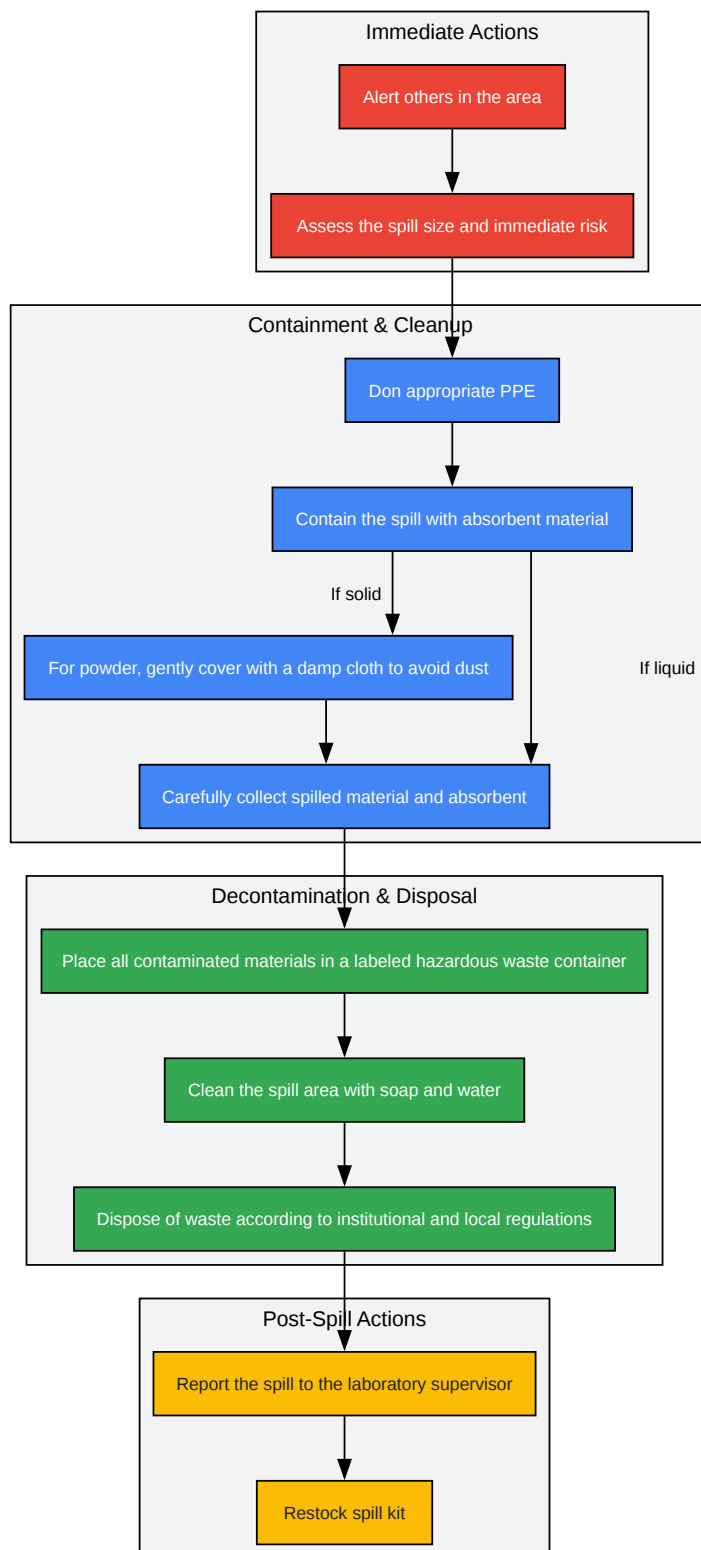
All waste materials contaminated with **EGFR-IN-1 hydrochloride** must be treated as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

- **Unused Product:** Dispose of as hazardous waste. Do not allow it to enter the environment.
- **Contaminated Materials:** Any materials used for cleaning spills (e.g., absorbent pads, paper towels), as well as contaminated PPE, should be collected in a sealed, labeled container and disposed of as hazardous waste.

Spill Response Workflow

In the case of a spill, a clear and immediate response is necessary to contain the material and prevent exposure. The following workflow should be followed.

EGFR-IN-1 Hydrochloride Spill Response Workflow



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Caption: Workflow for responding to a spill of **EGFR-IN-1 hydrochloride**.

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References

- 1. chemicalbook.com [chemicalbook.com]
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